

quantifying N-Benzylguanidine hydrochloride in biological samples

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Compound of Interest

Compound Name: *N-Benzylguanidine hydrochloride*

CAS No.: 1197-49-5

Cat. No.: B1250760

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Application Note: High-Sensitivity Quantitation of N-Benzylguanidine (NBG) in Biological Matrices via LC-MS/MS

Executive Summary

N-Benzylguanidine (NBG) is a structural analog of the adrenergic neuron blocker guanethidine and the radiopharmaceutical meta-iodobenzylguanidine (mIBG). Due to its high polarity ($\log P \sim -0.3$ – -0.7) and strong basicity ($pK_a > 12$), NBG presents significant bioanalytical challenges. [1] Standard Reverse Phase (C18) chromatography often fails to retain NBG, leading to elution in the void volume where ion suppression is most severe. [1]

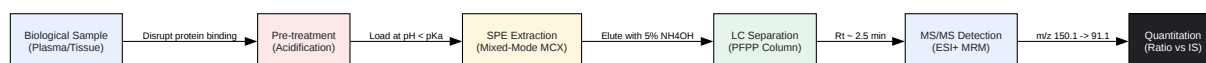
This guide details a robust, validated protocol for quantifying NBG in biological samples (plasma, urine, tissue homogenate). [1] We utilize Mixed-Mode Cation Exchange (MCX) Solid Phase Extraction (SPE) coupled with Pentafluorophenyl (PFPP) chromatography. [1] This approach ensures superior retention, matrix cleanup, and sensitivity compared to traditional protein precipitation or HILIC methods. [1]

Chemical Context & Mechanistic Strategy

To design a self-validating protocol, one must understand the analyte's behavior at the molecular level.

- The Challenge (Basicity): The guanidine moiety is protonated at all physiological and common chromatographic pH levels.[1] In standard C18 chromatography, this charge repels the hydrophobic stationary phase, causing "breakthrough." [1]
- The Solution (Orthogonal Selectivity):
 - Extraction (SPE): We exploit the positive charge using a Mixed-Mode Cation Exchange sorbent.[1] This allows us to wash away neutral and acidic interferences with 100% organic solvent while the analyte remains ionically bound, yielding an ultra-clean extract. [1]
 - Separation (PFPP Column): A Pentafluorophenyl propyl column offers a dual retention mechanism: hydrophobic interaction (benzyl ring) and pi-pi/electrostatic interactions (fluorinated ring vs. basic guanidine).[1] This guarantees retention away from the solvent front.[1]

Figure 1: Analytical Workflow Logic



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Caption: Logical flow of the NBG quantitation protocol, emphasizing the critical role of MCX extraction and PFPP separation.

Experimental Protocol

Materials & Reagents

- Analyte: **N-Benzylguanidine Hydrochloride** (Sigma-Aldrich/Merck).[1]
- Internal Standard (IS): Phenformin-d5 or meta-Iodobenzylguanidine-d4 (mIBG-d4).[1] Note: Phenformin is structurally similar and commercially available.

- Matrix: Drug-free human/rat plasma or tissue homogenate (PBS pH 7.4).[1]
- SPE Cartridges: Oasis MCX or Strata-X-C (30 mg/1 mL).[1]
- Column: Kinetex F5 (PFPP) or ACE C18-PFP, 2.1 x 50 mm, 2.6 µm particle size.[1]

Solution Preparation

Solution	Composition	Purpose
Stock Solution	1 mg/mL in Methanol/Water (50:[1]50) + 0.1% Formic Acid	Stability of basic analyte
Loading Buffer	2% Phosphoric Acid in Water	Acidify plasma to break protein binding
Wash Solvent 1	2% Formic Acid in Water	Remove proteins/polar interferences
Wash Solvent 2	100% Methanol	Remove neutral hydrophobic interferences
Elution Solvent	5% Ammonium Hydroxide in Methanol	Neutralize charge to release analyte

Sample Preparation (Step-by-Step)

Step 1: Pre-treatment[1][2]

- Aliquot 100 µL of biological sample into a 1.5 mL tube.
- Add 10 µL of Internal Standard working solution (e.g., 500 ng/mL).[1]
- Add 300 µL of Loading Buffer (2% H₃PO₄).[1] Vortex for 30 seconds.[1]
 - Why? Acidification ensures NBG is fully protonated (NBG-H⁺) and disrupts protein-drug binding.[1]

Step 2: Solid Phase Extraction (MCX)

- Condition: 1 mL Methanol.

- Equilibrate: 1 mL Water.
- Load: Apply the entire pre-treated sample (approx. 400 µL). Flow rate: <1 mL/min.[1][3]
- Wash 1 (Aqueous): 1 mL 2% Formic Acid. (Removes salts/proteins).[1]
- Wash 2 (Organic): 1 mL 100% Methanol. (Removes neutral lipids/matrix).[1]
 - Critical Checkpoint: NBG remains bound to the sorbent via ionic interaction during this 100% organic wash.[1]
- Elute: 2 x 200 µL of Elution Solvent (5% NH₄OH in MeOH).
 - Mechanism:[1] The high pH deprotonates the sorbent (sulfonic acid groups) or the analyte (though NBG pKa is very high, the ammonium ions displace it), releasing the drug.

Step 3: Reconstitution

- Evaporate eluate to dryness under Nitrogen at 40°C.
- Reconstitute in 100 µL of Mobile Phase A/B (90:10).

LC-MS/MS Conditions

Chromatography (LC)

- System: UHPLC (Agilent 1290 or Waters Acquity).[1]
- Column: Phenomenex Kinetex F5 (2.1 x 100 mm, 2.6 µm).[1]
- Mobile Phase A: 0.1% Formic Acid in Water (10 mM Ammonium Formate optional for peak shape).[1]
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
- Flow Rate: 0.4 mL/min.[1]
- Gradient:

- 0.0 min: 2% B (Hold for polar retention)[1]
- 0.5 min: 2% B[1]
- 3.0 min: 90% B[1]
- 3.5 min: 90% B[1]
- 3.6 min: 2% B[1]
- 5.0 min: Stop

Mass Spectrometry (MS)

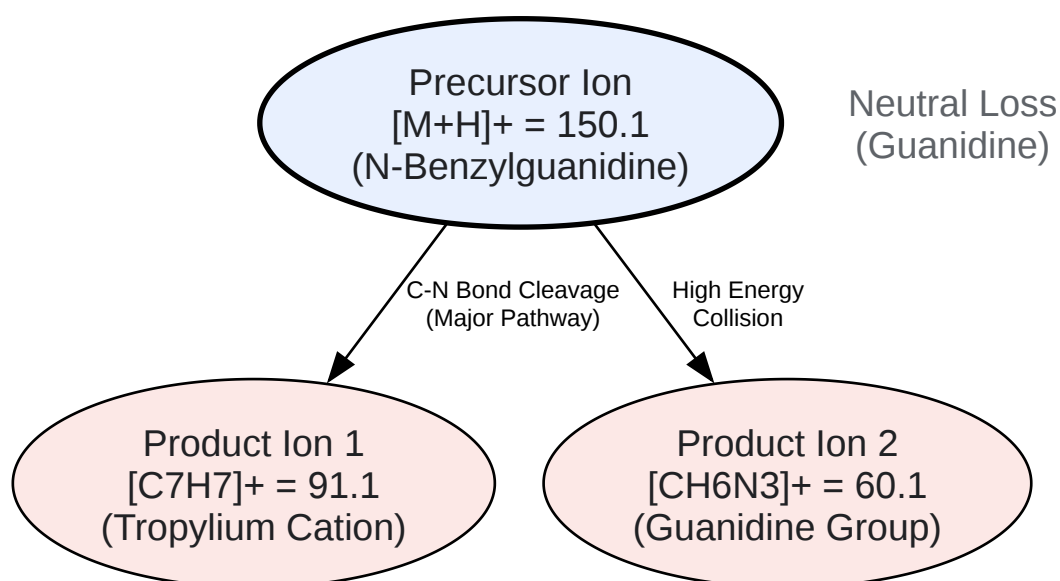
- Source: Electrospray Ionization (ESI), Positive Mode.[1]
- Scan Type: Multiple Reaction Monitoring (MRM).[1][3]
- Capillary Voltage: 3.5 kV.[1]
- Desolvation Temp: 500°C.

MRM Transitions:

Analyte	Precursor (m/z)	Product (m/z)	Collision Energy (eV)	Role
N-Benzylguanidine	150.1	91.1	20	Quantifier (Tropylium ion)
N-Benzylguanidine	150.1	60.1	35	Qualifier (Guanidine group)

| Phenformin (IS) | 206.2 | 60.1 | 30 | Internal Standard |[1]

Figure 2: Fragmentation Pathway[1]



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Caption: ESI+ Fragmentation of N-Benzylguanidine.[1] The formation of the stable tropylium ion (m/z 91.[1]1) is the dominant transition.

Validation & Quality Control

To ensure Scientific Integrity, the method must be validated against FDA/EMA Bioanalytical Method Validation guidelines.[1]

- Linearity: 1.0 ng/mL to 1000 ng/mL. (Weighted $1/x^2$ regression).
- Recovery: Compare peak area of extracted samples vs. post-extraction spiked samples.
 - Expectation: MCX extraction typically yields >85% recovery.[1]
- Matrix Effect: Calculate Matrix Factor (MF).
 - Self-Validating Step: If $MF < 0.8$ or > 1.2 , switch to a column with better separation from phospholipids (e.g., increase flush time) or use a stable isotope IS (NBG-d5).[1]
- Carryover: Inject a blank after the ULOQ (Upper Limit of Quantitation).[1] Carryover must be $< 20\%$ of the LLOQ.[1]

Troubleshooting Guide

Issue	Probable Cause	Corrective Action
Peak Tailing	Interaction with silanols on column. [1]	Add 10mM Ammonium Formate to Mobile Phase A to mask silanols. [1]
Low Sensitivity	Ion suppression from phospholipids. [1]	Ensure the MCX "Wash 2" (100% MeOH) is sufficient. [1] Monitor m/z 184 (phospholipids) to check elution window. [1]
Retention Shift	Column dewetting or pH drift. [1]	PFPP columns require equilibration. [1] Ensure at least 5 column volumes of equilibration between runs.

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